

Introduction: A Senior Application Scientist's Perspective

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Compound of Interest

Compound Name: *Proparacaine*

Cat. No.: *B1679620*

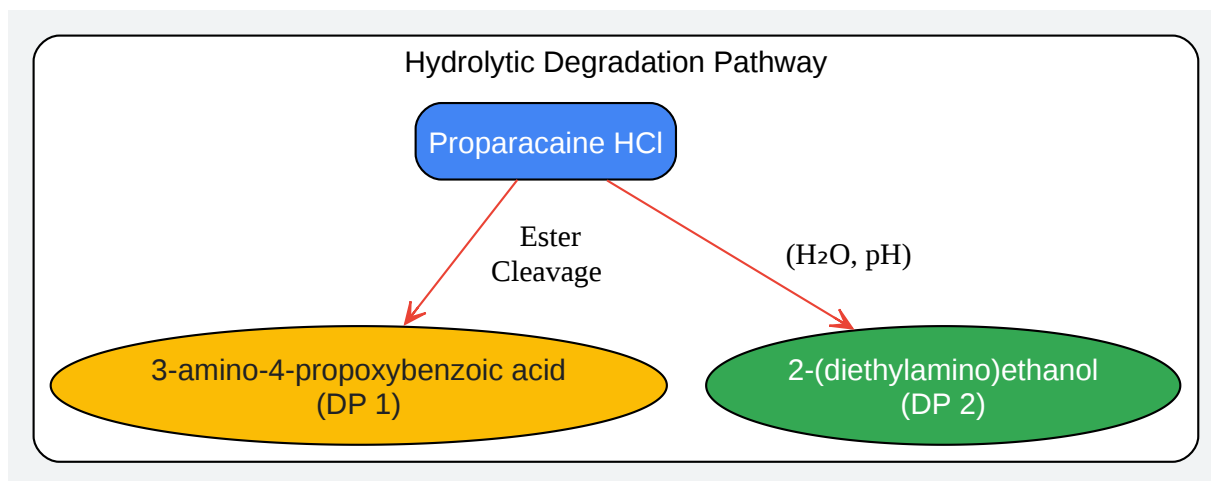
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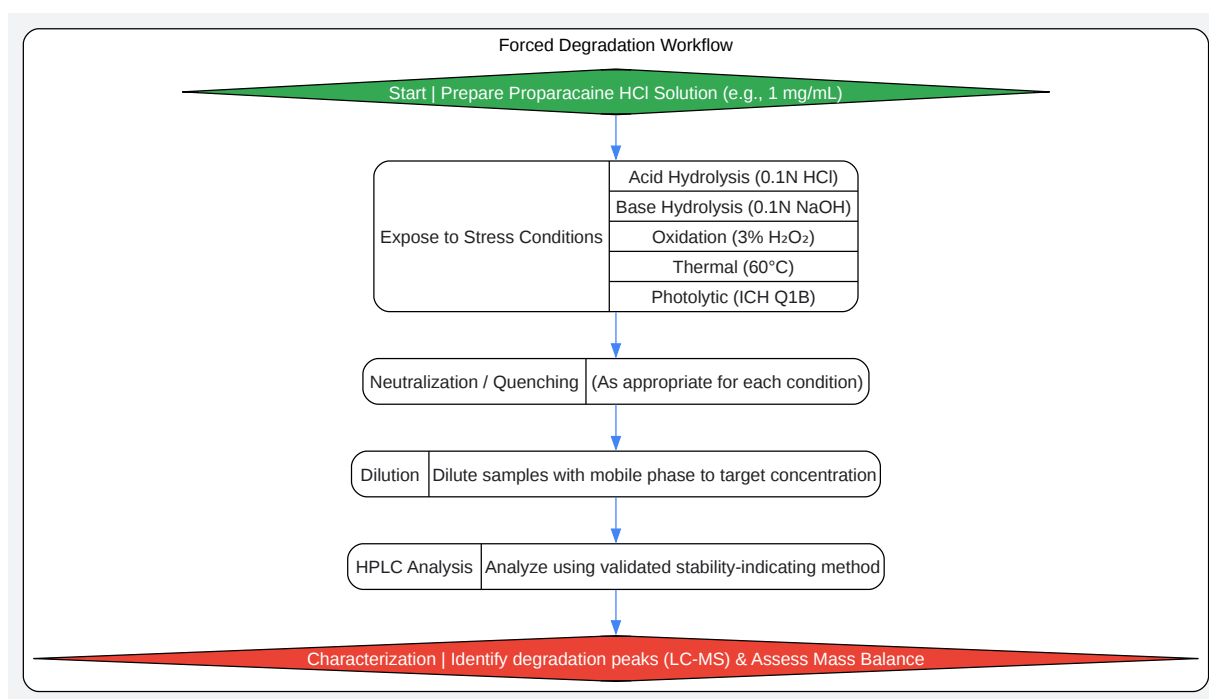
Proparacaine hydrochloride is an ester-type local anesthetic indispensable in ophthalmic practice for short-duration procedures. Its efficacy is intrinsically linked to its physicochemical properties, primarily its solubility and stability. For researchers and drug development professionals, a granular understanding of these characteristics is not merely academic; it is the foundation upon which safe, stable, and effective ophthalmic formulations are built.

This guide moves beyond a simple recitation of data. It aims to provide a cohesive narrative, explaining the causality behind the observed properties and the rationale for the analytical methodologies used to characterize them. We will explore the molecule's behavior in various environments, its degradation pathways, and the validated protocols required to quantify these attributes, ensuring a self-validating system of analysis.

The chemical identity of **proparacaine** hydrochloride is Benzoic acid, 3-amino-4-propoxy-, 2-(diethylamino)ethyl ester, monohydrochloride, with a molecular weight of 330.85 g/mol [1][2].

Proparacaine Hydrochloride
 $C_{16}H_{27}ClN_2O_3$
MW: 330.85





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References

- 1. Proparacaine Hydrochloride Ophthalmic Solution USP, 0.5% [dailymed.nlm.nih.gov]
- 2. Proparacaine Hydrochloride | C₁₆H₂₇ClN₂O₃ | CID 517321 - PubChem [pubchem.ncbi.nlm.nih.gov]
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